

Solubility Profile of 4-Aminocyclohexanol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Aminocyclohexanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-aminocyclohexanol** in various organic solvents. Due to its bifunctional nature, containing both a hydroxyl and an amino group, **4-aminocyclohexanol**'s solubility is of significant interest in pharmaceutical synthesis and other chemical applications. This document compiles available solubility data, outlines detailed experimental protocols for solubility determination, and presents logical workflows to aid in solvent selection and experimental design.

Overview of 4-Aminocyclohexanol

4-Aminocyclohexanol exists as two stereoisomers: cis and trans. The trans isomer is generally more thermodynamically stable and is more commonly used in chemical synthesis.^[1] Both isomers are white to off-white crystalline solids at room temperature.^[1] The presence of both a hydrogen bond donor (-OH) and a hydrogen bond acceptor/donor (-NH₂) group dictates its solubility behavior, leading to moderate to good solubility in polar solvents.

Quantitative Solubility Data

Quantitative solubility data for **4-aminocyclohexanol** in a wide range of organic solvents is not extensively available in publicly accessible literature. The following tables summarize the available qualitative and limited quantitative data for both the cis and trans isomers.

Table 1: Solubility of trans-**4-Aminocyclohexanol**

Solvent	Qualitative Solubility	Quantitative Solubility (at specified conditions)
Water	Soluble[1][2][3][4]	Not specified
Methanol	Soluble[1], Slightly Soluble[2][4]	Not specified
Ethanol	Soluble[1]	Not specified
Chloroform	Soluble[2], Slightly Soluble[2][4]	Not specified
Diethyl ether : Isopropanol (3:1 v/v)	Not specified	0.7 mg/mL[5]
Acetone	Not specified	Not specified
Ethyl Acetate	Soluble[6]	Not specified
Dichloromethane	Soluble[6]	Not specified
DMSO	Soluble[6]	Not specified
Toluene	Not specified	Not specified

Note: The conflicting reports on methanol and chloroform solubility ("soluble" vs. "slightly soluble") may be due to differences in experimental conditions (e.g., temperature, purity of materials) or subjective assessment in the absence of quantitative measurement.

Table 2: Solubility of cis-4-Aminocyclohexanol

Solvent	Qualitative Solubility	Quantitative Solubility (at specified conditions)
Water	Soluble[7]	Not specified
Various Organic Solvents	Soluble[7]	Not specified

Note: The information regarding the solubility of cis-4-aminocyclohexanol is very limited. Further experimental investigation is required to establish a comprehensive solubility profile.

Experimental Protocols for Solubility Determination

While specific experimental protocols for **4-aminocyclohexanol** are not detailed in the reviewed literature, standard methods for determining the solubility of solid organic compounds can be readily applied. The following are detailed methodologies for the gravimetric and shake-flask methods.

Gravimetric Method

This method involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials:

- **4-Aminocyclohexanol** (either cis or trans isomer)
- Selected organic solvent
- Analytical balance
- Thermostatic bath or incubator
- Vials with screw caps
- Volumetric flask
- Pipette
- Evaporating dish or watch glass
- Drying oven

Procedure:

- Add an excess amount of **4-aminocyclohexanol** to a vial containing a known volume of the selected organic solvent.
- Seal the vial and place it in a thermostatic bath set to the desired temperature.

- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- After reaching equilibrium, allow the excess solid to settle.
- Carefully pipette a known volume of the supernatant (the clear, saturated solution) into a pre-weighed evaporating dish.
- Evaporate the solvent in a fume hood or under a gentle stream of nitrogen. For high-boiling point solvents, a vacuum oven at a suitable temperature may be used.
- Once the solvent is fully evaporated, dry the evaporating dish containing the solid residue in a drying oven at a temperature below the melting point of **4-aminocyclohexanol** until a constant weight is achieved.
- Weigh the evaporating dish with the dry solute.
- Calculate the solubility using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Weight of dish + solute}) - (\text{Weight of empty dish})] / (\text{Volume of supernatant pipetted}) * 100$$

Shake-Flask Method with Spectroscopic Quantification

This method is a widely used and reliable technique for determining equilibrium solubility. Quantification is often performed using a spectroscopic method like UV-Vis spectrophotometry or HPLC if the compound has a suitable chromophore. Since **4-aminocyclohexanol** lacks a strong UV chromophore, derivatization or an alternative quantification method like HPLC with a refractive index detector (RID) or evaporative light scattering detector (ELSD) would be necessary.

Materials:

- **4-Aminocyclohexanol** (either cis or trans isomer)
- Selected organic solvent
- Analytical balance

- Shaker or orbital incubator set to a constant temperature
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- HPLC system with a suitable detector (e.g., RID or ELSD) or a UV-Vis spectrophotometer (if a suitable derivatization agent is used)
- Vials and volumetric glassware

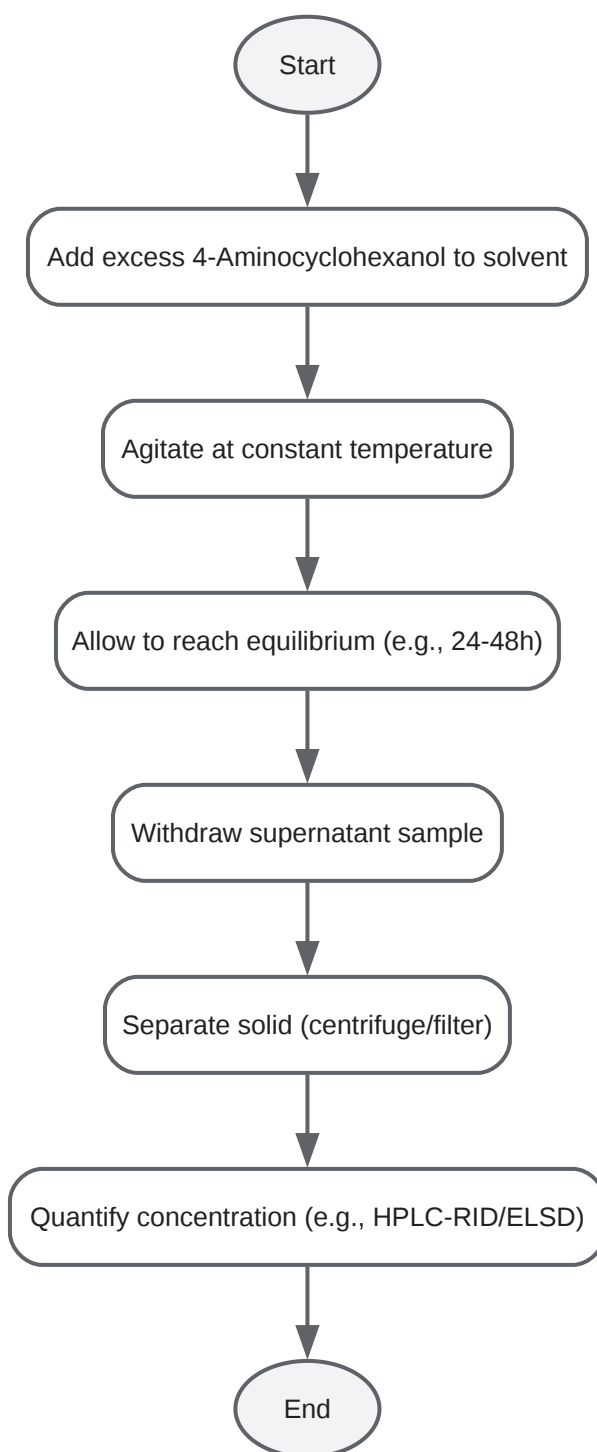
Procedure:

- Prepare a series of standard solutions of **4-aminocyclohexanol** of known concentrations in the selected solvent and generate a calibration curve using the chosen analytical method.
- Add an excess of solid **4-aminocyclohexanol** to several vials containing a known volume of the solvent.
- Seal the vials and place them in a shaker or orbital incubator at a constant temperature.
- Agitate the vials at a constant speed for a predetermined time (e.g., 24, 48, and 72 hours) to ensure equilibrium is reached.
- After the specified time, remove the vials and centrifuge them at high speed to pellet the undissolved solid.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter into a clean vial.
- Dilute the filtered saturated solution as necessary to fall within the range of the calibration curve.
- Analyze the diluted solution using the calibrated analytical method to determine the concentration of **4-aminocyclohexanol**.
- The solubility is the concentration of the solute in the saturated solution. The plateau of the concentration versus time plot indicates that equilibrium has been reached.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates a general workflow for determining the solubility of **4-aminocyclohexanol** using the shake-flask method.

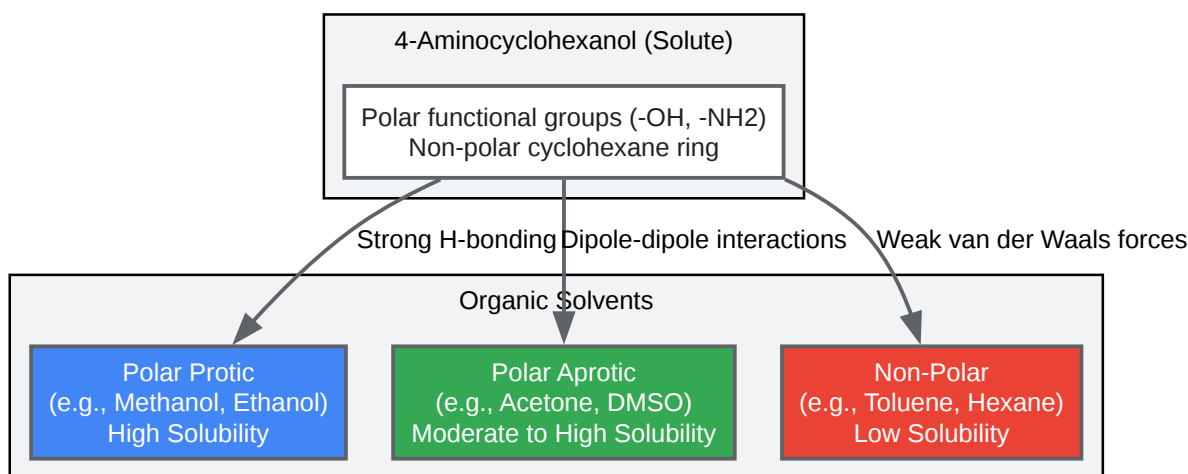


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Caption: Workflow for Shake-Flask Solubility Determination.

Influence of Solvent Polarity on Solubility

The solubility of **4-aminocyclohexanol** is governed by the principle of "like dissolves like." The following diagram illustrates the expected trend of solubility based on solvent polarity.



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Caption: Solvent Polarity and **4-Aminocyclohexanol** Solubility.

Conclusion

The solubility of **4-aminocyclohexanol** is a critical parameter for its use in research and development. While comprehensive quantitative data remains scarce, this guide provides the currently available information and outlines robust experimental protocols for its determination. The provided workflows offer a systematic approach to solvent screening and solubility measurement. It is recommended that researchers and drug development professionals perform their own solubility studies under their specific experimental conditions to obtain precise and reliable data for their applications.

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